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Standard Operating Procedure for ZepHr® Reflux Monitoring Assays

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Compound of Interest		
Compound Name:	Zeph	
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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Gastroesophageal reflux disease (GERD) is a prevalent condition characterized by the retrograde movement of stomach contents into the esophagus. While acid is a primary component of refluxate, non-acid or weakly acidic reflux can also contribute significantly to GERD symptoms, especially in patients with persistent symptoms despite treatment with proton pump inhibitors (PPIs). The **ZepHr®** Reflux Monitoring System is a diagnostic tool for conducting 24-hour ambulatory esophageal reflux monitoring. It combines multichannel intraluminal impedance (MII) with pH monitoring to detect and characterize both acid and non-acid reflux episodes, providing a comprehensive assessment of esophageal reflux patterns.[1] [2][3] This allows for a precise correlation between a patient's symptoms and reflux events, aiding in the diagnosis and management of GERD.[1]

Principle of the Assay

The **ZepH**r® system operates on the principle of combined multichannel intraluminal impedance and pH monitoring.

• Impedance (Z) Monitoring: This technique measures the resistance to a small, alternating electrical current between a series of electrodes mounted on a transnasal catheter.[3] The







baseline impedance is high when the esophagus contains air. When liquid or a mixed liquid-gas bolus enters the esophagus, it creates a conductive pathway between the electrodes, causing a sharp decrease in impedance. By analyzing the sequence of impedance drops across multiple channels, the system can detect the antegrade movement of a swallowed bolus or the retrograde flow of a refluxate.[3]

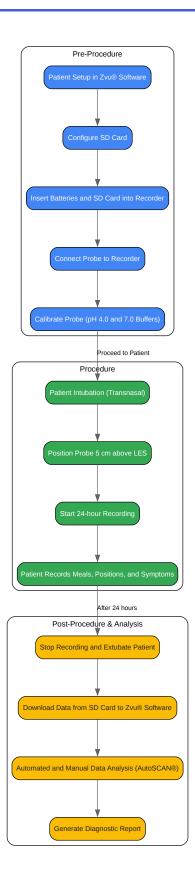
 pH Monitoring: One or more antimony pH sensors on the catheter continuously measure the acidity of the esophageal contents. A drop in pH to below 4.0 is classified as an acid reflux event.[4]

By integrating these two measurements, the **ZepH**r® system can categorize reflux episodes as acidic (pH < 4), weakly acidic (pH 4-7), or weakly alkaline (pH > 7), providing a complete picture of the patient's reflux profile.[3][5]

Signaling Pathway and Experimental Workflow

The **ZepH**r® assay does not measure a cellular signaling pathway in the traditional sense. Instead, it monitors a physiological process. The following diagram illustrates the experimental workflow for a typical 24-hour **ZepH**r® reflux monitoring study.





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Diagram of the **ZepH**r® Reflux Monitoring Workflow.



Materials and Equipment

- ZepHr® Impedance/pH Recorder[6]
- Single-use ComforTEC[™] Z/pH or pH Probes[6]
- Zvu® Functional GI Software[6]
- SD Card and Card Reader[6]
- AA Batteries (2)
- pH Calibration Kit (pH 4.0 and 7.0 buffer solutions, calibration tubes)[6]
- Intubation supplies (lubricant, topical anesthetic, etc.)
- · Computer workstation

Experimental Protocols

Pre-Procedure: System Setup and Calibration

- · Software Setup:
 - Launch the Zvu® software on the computer workstation.
 - Select "Start New Patient" and enter the required patient data.
 - Choose the correct protocol number that corresponds to the REF number on the probe's packaging.[7]
- SD Card Configuration:
 - Insert the SD card into the card reader connected to the computer.
 - In the Zvu® software, define the symptom buttons for the recorder based on the patient's primary symptoms.



- Click "Save To Memory Card" to write the patient and protocol information to the SD card.
 [7]
- Recorder Preparation:
 - Insert two new AA batteries into the ZepHr® recorder.
 - Insert the configured SD card into the recorder.
 - Connect the ZepHr® probe to the recorder. The recorder will verify that the probe type matches the protocol on the SD card.[8]
- Probe Calibration:
 - Follow the on-screen prompts on the recorder to begin the calibration process.[8]
 - Place the probe into the calibration tube with pH 4.0 buffer solution, ensuring all impedance sensors are fully submerged. Gently agitate to remove any air bubbles.[8]
 - Initiate the pH 4.0 sampling. Once the calibration passes, the recorder will prompt to continue.[8]
 - Rinse the probe with deionized water, wipe it, and place it into the calibration tube with pH
 7.0 buffer solution.
 - Initiate the pH 7.0 sampling. After a successful calibration, the recorder will display the current pH values. Verify that the readings are within an acceptable range (e.g., 3.8-4.2 for buffer 4 and 6.8-7.2 for buffer 7).[8]

Procedure: Patient Intubation and Monitoring

- Patient Preparation:
 - Explain the procedure to the patient, including how to use the recorder to log events.
 - Apply topical anesthetic to the chosen nostril if required.
- Probe Placement:



- The distal end of the pH sensor should be positioned 5 cm above the upper border of the lower esophageal sphincter (LES). The LES is typically located using esophageal manometry prior to the ZepHr® procedure.[1]
- Gently pass the lubricated probe through the nostril, down the pharynx, and into the esophagus to the predetermined depth.
- Secure the probe to the patient's nose with tape.[2]
- Initiation of 24-Hour Monitoring:
 - Once the probe is correctly positioned, select "Start Procedure" on the recorder and press the key to begin recording.
 - Provide the patient with the recorder, carrying case, and a diary to manually log any events or symptoms they are unable to record electronically.
- · Patient Instructions During Monitoring:
 - Instruct the patient to press the corresponding buttons on the recorder for the following events:
 - Body Position: Press the "up" button when sitting or standing up, and the "down" button when lying down.[1][2]
 - Meals: Press the "knife and fork" button at the start of a meal and the "knife and fork with an X" at the end.[1][2]
 - Symptoms: Press the pre-programmed symptom buttons (e.g., for heartburn, regurgitation, cough) as soon as a symptom occurs.[1][2]
 - Advise the patient to maintain their usual daily activities and diet to ensure the test reflects a typical 24-hour period.[2]
 - The recorder and probe must not get wet; therefore, the patient should not shower or bathe during the monitoring period.



Post-Procedure: Data Download

- End of Monitoring:
 - After 24 hours, the patient returns to the clinic.
 - Stop the recording on the ZepHr® device by pressing the specified key combination (e.g., holding the "Light" key while pressing the "Event 1" key).
 - Gently remove the probe.
 - · Remove the SD card from the recorder.
- Data Transfer:
 - Insert the SD card into the card reader connected to the computer.
 - Open the Zvu® software and select "Transfer Patient File".
 - The software will download the 24-hour data for analysis.[7]

Data Analysis

Data analysis is performed using the Zvu® software, which provides a suite of tools for visualization and quantification of reflux events.

- Automated Analysis: The software's AutoSCAN® feature automatically identifies and categorizes reflux and motility events, streamlining the initial review process.[9]
- Manual Review and Editing: The user should manually review the entire 24-hour recording to verify the automated findings and exclude any artifacts. The software allows for editing of events, such as adding or removing symptoms, meals, and body positions based on the patient's diary.
- Correlation of Symptoms and Reflux: The primary goal is to correlate the patient's reported symptoms with detected reflux episodes. Key metrics calculated by the software include:



- Symptom Index (SI): The percentage of symptom events that occur during or shortly after a reflux episode. A positive SI is generally considered to be ≥50%.
- Symptom Association Probability (SAP): A statistical measure that determines the likelihood of a causal relationship between reflux and symptoms. A SAP value >95% is considered significant.
- Generation of Reports: The Zvu® software generates a comprehensive report that includes summary statistics, graphical representations of the impedance and pH data, and the calculated diagnostic scores.[9]

Data Presentation

The following table summarizes key parameters measured during a 24-hour impedance-pH study and their generally accepted normal values (95th percentile) for adults off PPI therapy. These values can vary based on the population studied.[5][10][11]



Parameter	Total (24 hours)	Upright	Supine (Recumbent)
Total Reflux Episodes	< 73	< 67	< 7
Acid Reflux Episodes (pH < 4)	< 55	< 52	< 5
Weakly Acidic Reflux Episodes	< 26	< 24	< 4
Esophageal Acid Exposure			
% Time pH < 4	< 6.0%	< 8.2%	< 3.5%
Bolus Exposure Time			
% Time	< 1.4%	< 2.4%	< 0.3%
Mean Nocturnal Baseline Impedance (MNBI)	> 2292 Ω	N/A	N/A
DeMeester Score	< 14.72	N/A	N/A

Note: Normal values are based on the Lyon Consensus and other key studies. The Zvu® software may automatically apply these thresholds during analysis.[9][12]

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